

Temuterkib solubility issues DMSO concentration

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Compound Focus: Temuterkib

CAS No.: 1951483-29-6

Cat. No.: S534056

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Solubility Specifications

The table below summarizes the quantitative solubility data for **Temuterkib** in various solvents.

Solvent	Solubility	Notes & Recommendations
DMSO	27.5 mg/mL (60.63 mM) [1] [2]	Ideal for preparing high-concentration stock solutions.
DMSO (Alternative Batch)	7 mg/mL (15.43 mM) [1]	Check specific batch data from your supplier due to potential variations.
Ethanol	15-16 mg/mL (approx. 33 mM) [1] [2]	A suitable alternative if DMSO is incompatible with your assay.
Water	Insoluble [1] [2] [3]	Not recommended for direct dissolution.
In Vivo Formulation (Clear Solution)	3.0 mg/mL (6.61 mM) [1] [2]	5% DMSO, 40% PEG300, 5% Tween 80, 50% ddH ₂ O. Validated for animal studies.

Experimental Preparation Protocols

In Vitro Stock Solution Preparation (using DMSO)

- **Calculate the mass** of **Temuterkib** needed to achieve your desired stock concentration, using the molecular weight of **453.56 g/mol** [1] [2].
- Add the calculated amount of **Temuterkib** powder to a vial containing a precise volume of **fresh, anhydrous DMSO** [1].
- **Vortex and/or sonicate** the mixture briefly to ensure complete dissolution and to obtain a clear solution [3].
- **Aliquot and store** the stock solution at **-80°C** for long-term stability [3].

In Vivo Dosing Formulation (Clear Solution)

This protocol, validated by Selleck, is designed for oral administration in animal models and minimizes the final DMSO concentration [1] [2]:

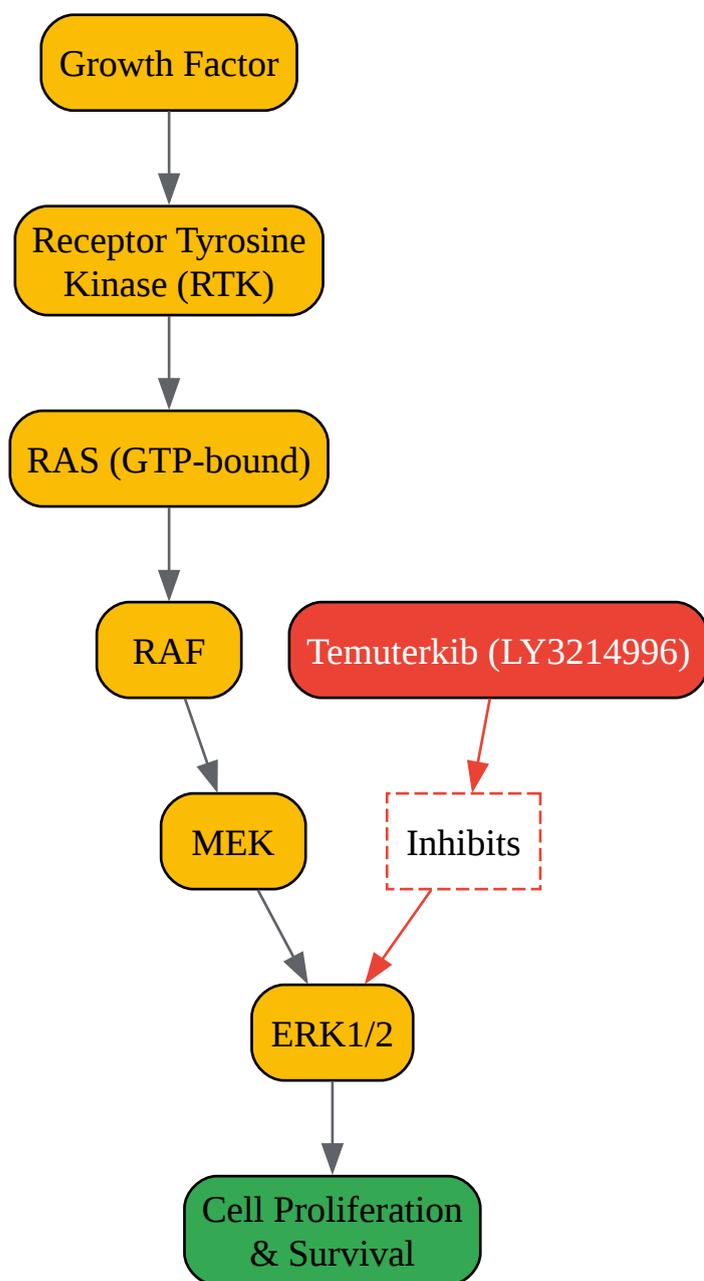
- Prepare a clarified DMSO stock solution at **60 mg/mL** [1].
- To 400 μL of PEG300, add **50 μL** of the 60 mg/mL DMSO stock solution. Mix evenly until clear.
- Add **50 μL of Tween 80** to the mixture. Mix evenly until clear.
- Finally, add **500 μL of double-distilled water (ddH₂O)** to bring the total volume to 1 mL. Mix thoroughly.
- The final concentration is **3 mg/mL**, and the mixture should be a clear solution. **Use it immediately** for the best results [1].

Troubleshooting Guide: Frequently Asked Questions

- **Q: The final DMSO concentration in my cell culture assay is too high. How can I reduce it? A:** Prepare a highly concentrated stock solution in DMSO (e.g., 27.5 mg/mL) so that the volume added to your cell culture medium is minimal, typically keeping the final DMSO concentration **below 0.1%**. Always include a vehicle control with the same DMSO concentration in your experiments.
- **Q: Why is my solution cloudy or precipitating when I dilute the DMSO stock into an aqueous buffer? A:** This is a common issue. **Temuterkib** may precipitate upon dilution from DMSO into water-based solutions. To mitigate this, ensure you add the DMSO stock to the buffer while vortexing to mix rapidly. Using a solubilizing agent like cyclodextrins or formulating with co-solvents (like the in vivo formulation above) can also help maintain solubility.

- **Q: I am concerned about batch-to-batch variability in solubility. What should I do?** A: The data shows different solubility values for different batches (27.5 mg/mL vs. 7 mg/mL) [1]. Always refer to the **Certificate of Analysis (CoA)** provided with your specific batch of **Temuterkib** for the most accurate solubility information.
- **Q: What is the significance of Temuterkib in research?** A: **Temuterkib** is a potent, selective, and orally available inhibitor of ERK1 and ERK2, which are key kinases in the MAPK signaling pathway. This pathway is frequently mutated in cancers, making **Temuterkib** a compound of interest in oncology research, particularly for tumors with BRAF or RAS mutations [1] [3].

To better understand its mechanism, the following diagram illustrates the MAPK/ERK signaling pathway and where **Temuterkib** acts:



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Key Takeaways for Your Research

- **DMSO is Primary Solvent:** DMSO is the recommended solvent for preparing concentrated stock solutions of **Temuterkib**.
- **Mind the DMSO Concentration:** For cell-based assays, keep the final DMSO concentration as low as possible ($\leq 0.1\%$) to avoid cytotoxicity.

- **Prevent Precipitation:** Be cautious when diluting the DMSO stock into aqueous buffers; use rapid mixing and consider co-solvents.
- **Check Batch-Specific Data:** Always consult the solubility data provided with your specific batch of the compound.

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References

1. Temuterkib (LY3214996) | ERK inhibitor | Mechanism [selleckchem.com]
2. Temuterkib (LY3214996) Datasheet [selleckchem.com]
3. Temuterkib | ERK [targetmol.com]

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